

# Stability of WP1066 in different solvents and storage conditions.

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## Compound of Interest

Compound Name: WP1066

Cat. No.: B1683322

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## Technical Support Center: WP1066

This technical support center provides guidance on the stability of **WP1066** in different solvents and under various storage conditions. It includes troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments.

## Stability and Solubility Data

The stability and solubility of **WP1066** are crucial for reliable experimental outcomes. The following tables summarize the available data on its solubility in common laboratory solvents and recommended storage conditions.

Table 1: Solubility of **WP1066** in Different Solvents

Solvent	Solubility	Concentration	Notes
DMSO	≥ 17.8 mg/mL	≥ 44 mg/mL (123.52 mM)	Hygroscopic DMSO can impact solubility; use freshly opened solvent.[1]
Soluble	25 mM		
71 mg/mL	199.31 mM	Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO.[2]	
Soluble	at least 25 mg/ml		
Ethanol	Soluble	10 mM	
≥ 24.6 mg/mL	Requires sonication and warming.[3]		
16.67 mg/mL	46.80 mM	Requires sonication. [1]	
Insoluble	[2]		
Water	Insoluble	[2]	

Table 2: Recommended Storage Conditions for **WP1066**

Form	Storage Temperature	Duration	Additional Notes
Solid (Powder)	-20°C	Up to 3 years	Store under desiccating conditions. <a href="#">[1]</a> <a href="#">[4]</a>
4°C	Up to 2 years		
In Solvent (DMSO)	-80°C		
-20°C	Up to 3 months	Solutions in DMSO may be stored at -20°C for up to 3 months. <a href="#">[5]</a>	
Below -20°C	Several months	Stock solution can be stored below -20°C for several months. <a href="#">[3]</a>	

## Experimental Protocols

### Protocol 1: Preparation of **WP1066** Stock Solution in DMSO

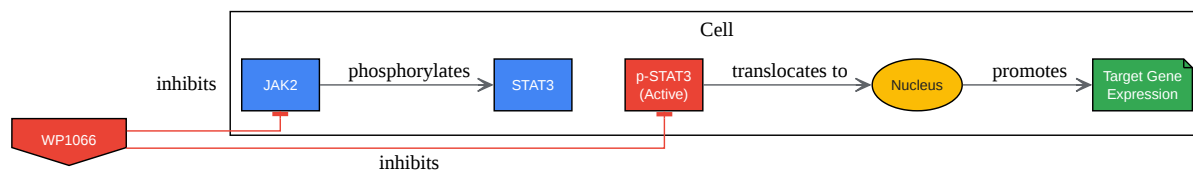
- Equilibrate the vial of solid **WP1066** to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add 280.7 µL of DMSO to 1 mg of **WP1066**, assuming a molecular weight of 356.22 g/mol ).
- Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming to 37°C can aid dissolution.[\[3\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

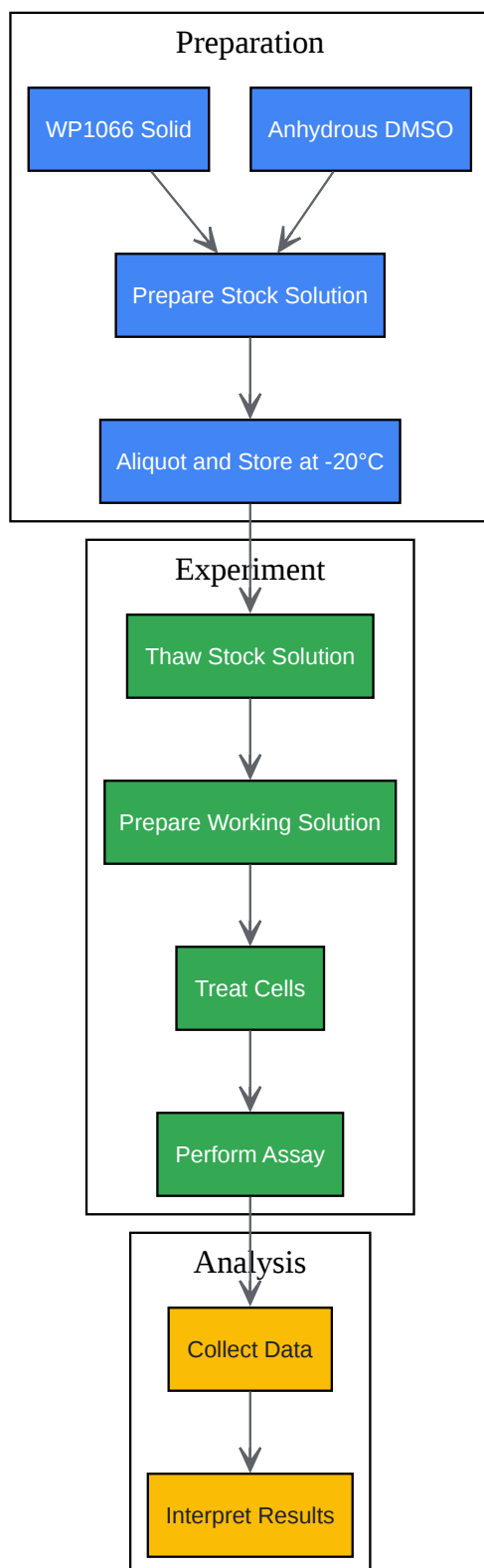
### Protocol 2: Preparation of Working Solutions for In Vitro Experiments

- Thaw a frozen aliquot of the **WP1066** DMSO stock solution at room temperature.
- Further dilute the stock solution in the appropriate cell culture medium to the final desired working concentration.
- Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.
- Use the prepared working solution immediately for optimal results.[\[2\]](#)

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **WP1066** and a typical experimental workflow for its use.





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